

An In-depth Technical Guide to 2-(hydroxymethyl)menthol

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)menthol

Cat. No.: B15176484

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Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of **2-(hydroxymethyl)menthol**. Due to the limited availability of public research data, this document focuses on compiling existing information and identifying knowledge gaps. While quantitative data from experimental studies on this specific menthol derivative are scarce, this guide presents estimated properties and contextual information based on related compounds. There is a notable absence of detailed experimental protocols for its synthesis and characterization, as well as a lack of data regarding its specific biological activities and signaling pathways. This guide serves as a foundational resource and a call for further research into this potentially valuable compound.

Introduction

Menthol, a naturally occurring cyclic monoterpene alcohol, is widely recognized for its characteristic cooling sensation and minty aroma, leading to its extensive use in pharmaceuticals, cosmetics, and food products. Chemical modification of the menthol scaffold offers the potential to create novel derivatives with altered physical properties and enhanced or new biological activities. **2-(hydroxymethyl)menthol** is one such derivative, featuring a hydroxymethyl group at the 2-position of the menthane ring. This modification is expected to influence its polarity, solubility, and interactions with biological targets. This guide aims to

consolidate the currently available technical information on **2-(hydroxymethyl)menthol** to support future research and development efforts.

Chemical and Physical Properties

Detailed experimental data for many of the physical properties of **2-(hydroxymethyl)menthol** are not readily available in the scientific literature. The following table summarizes the known and estimated properties.

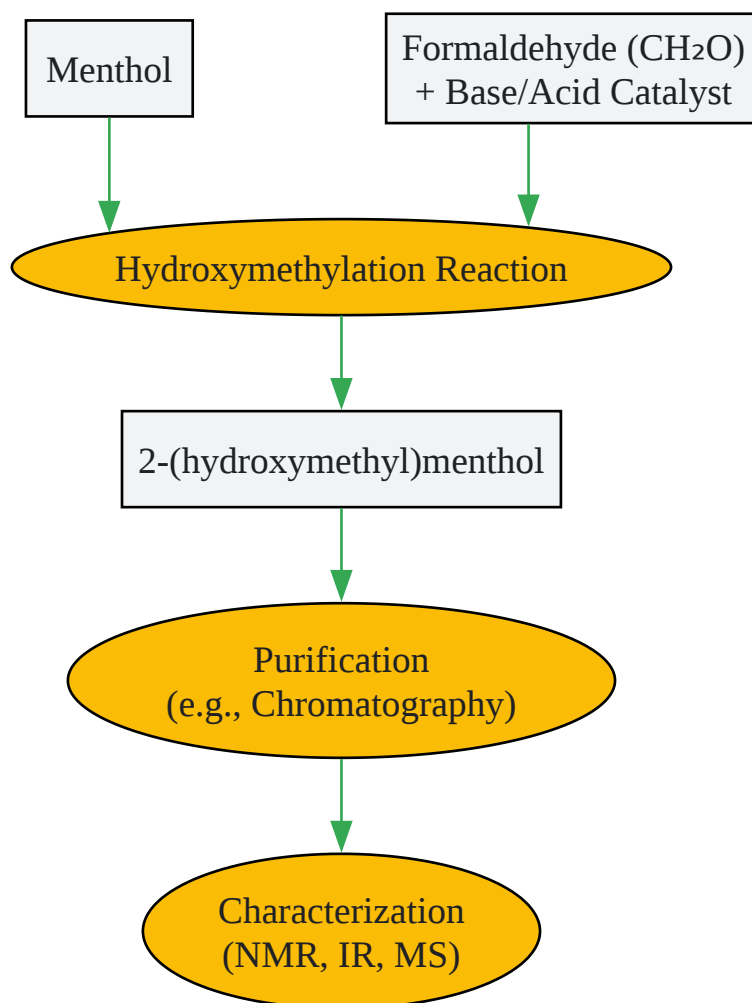
Property	Value	Source
Molecular Formula	C ₁₁ H ₂₂ O ₂	[1]
Molecular Weight	186.29 g/mol	[2]
CAS Number	51210-01-6	[2]
Boiling Point	291.00 to 292.00 °C (at 760.00 mm Hg) (estimated)	[2]
Water Solubility	234.2 mg/L (at 25 °C) (estimated)	[2]
logP (o/w)	2.047 (estimated)	[2]
Melting Point	Not available	
Appearance	Not available	
Density	Not available	
Refractive Index	Not available	

Synthesis

A specific, detailed experimental protocol for the synthesis of **2-(hydroxymethyl)menthol** is not described in the reviewed scientific literature. However, the synthesis of a constitutional isomer, (–)-menthyl carbinol (1-(R)-methyl-3-(R)-hydroxymethyl-4-(S)-isopropylcyclohexane), has been reported.[3] This synthesis involves the reaction of formaldehyde with the Grignard reagent derived from (–)-menthyl chloride.[3]

A general method for the hydroxymethylation of phenols involves the reaction with formaldehyde.[4] It is plausible that a similar approach could be adapted for the hydroxymethylation of menthol, though the specific reaction conditions, regioselectivity, and yield for the synthesis of **2-(hydroxymethyl)menthol** would need to be empirically determined.

A potential synthetic workflow could be conceptualized as follows:



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Caption: Conceptual workflow for the synthesis of **2-(hydroxymethyl)menthol**.

Spectral Data

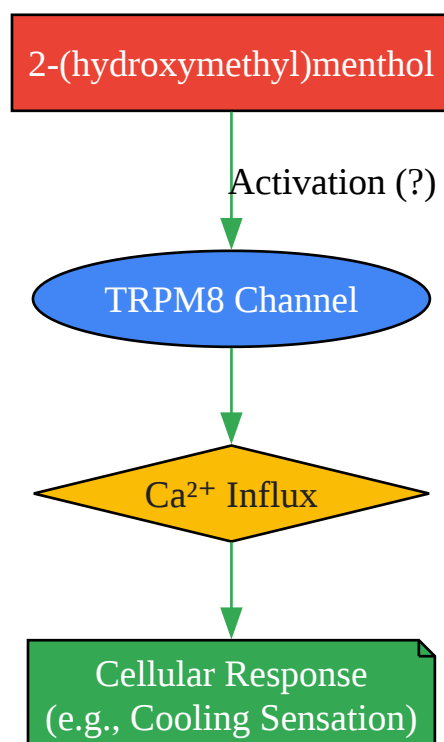
No experimentally obtained NMR, IR, or Mass Spectrometry spectra for **2-(hydroxymethyl)menthol** have been identified in the public domain. Characterization of this

compound would require the acquisition and interpretation of such data.

Biological Activity and Signaling Pathways

There is no specific information available regarding the biological activity or signaling pathways of **2-(hydroxymethyl)menthol**. The biological effects of its parent compound, menthol, are well-documented and primarily involve the activation of the transient receptor potential melastatin 8 (TRPM8) channel, which is responsible for its cooling sensation.[5][6] Menthol is also known to exhibit analgesic, anti-inflammatory, and antimicrobial properties.[5][6]

Further research is necessary to determine if the addition of a hydroxymethyl group at the 2-position alters the affinity for TRPM8 or confers novel biological activities. A hypothetical signaling pathway, based on the known action of menthol, is presented below.



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Caption: Hypothetical activation of the TRPM8 channel by **2-(hydroxymethyl)menthol**.

Conclusion and Future Directions

This technical guide highlights the significant gaps in the scientific understanding of **2-(hydroxymethyl)menthol**. While basic chemical identifiers and some estimated physical properties are known, a comprehensive characterization is lacking. The development of a reliable synthetic protocol is the first critical step for enabling further research. Subsequent studies should focus on the full elucidation of its physical properties, comprehensive spectral analysis for structural confirmation, and in-depth investigation of its biological activities, including its interaction with TRP channels and other potential cellular targets. Such research will be invaluable for determining the potential applications of **2-(hydroxymethyl)menthol** in the pharmaceutical and other industries.

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